

# Personal protective equipment for handling 2-(methylamino)-N-propylacetamide

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## Compound of Interest

Compound Name: 2-(methylamino)-N-propylacetamide

Cat. No.: B2394039

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## Essential Safety and Handling Guide for 2-(methylamino)-N-propylacetamide

For researchers, scientists, and drug development professionals, ensuring safe handling of laboratory chemicals is paramount. This guide provides essential safety, operational, and disposal information for **2-(methylamino)-N-propylacetamide** (CAS Number: 901273-19-6).

### Chemical and Physical Properties

| Property                | Value   |
|-------------------------|---|
| Molecular Formula       | C <sub>6</sub> H <sub>14</sub> N <sub>2</sub> O |
| Molecular Weight        | 130.19 g/mol                                    |
| Predicted Boiling Point | 256.2 ± 23.0 °C                                 |
| Predicted Density       | 0.914 ± 0.06 g/cm <sup>3</sup>                  |

Note: Physical properties are predicted and should be used as an estimate.

### Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **2-(methylamino)-N-propylacetamide** is not readily available, information from chemically related amide compounds and available hazard data indicate that it should be handled with care. The compound is classified as an irritant.<sup>[1]</sup>

GHS Hazard Statements:<sup>[1]</sup>

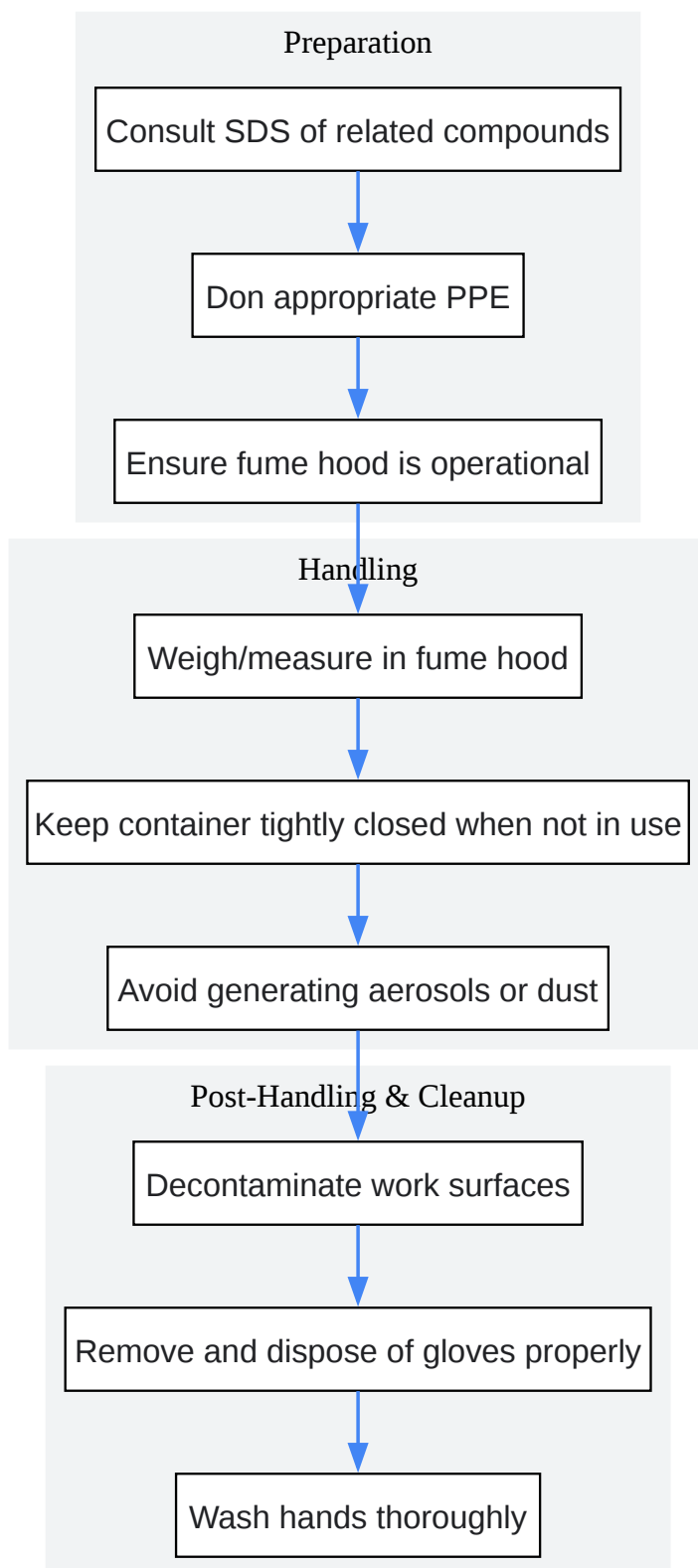
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Based on these hazards, the following personal protective equipment is mandatory when handling this substance.

| PPE Category            | Recommended Equipment   | Specifications  |
|-------------------------|---|---|
| Eye and Face Protection | Safety glasses with side shields or chemical splash goggles. A face shield may be necessary for larger quantities or when there is a splash hazard. | Must meet OSHA's 29 CFR 1910.133 or European Standard EN166 standards.[2]   |
| Hand Protection         | Chemical-resistant gloves.  | Nitrile or neoprene gloves are generally recommended for handling amide compounds. Always inspect gloves for integrity before use.[3]                       |
| Body Protection         | Laboratory coat.  | A standard lab coat should be worn to prevent skin contact. [2] For significant exposure risk, chemically resistant aprons or coveralls may be appropriate. |
| Respiratory Protection  | Use in a well-ventilated area, such as a fume hood.   | If ventilation is inadequate or for operations that may generate aerosols, a NIOSH-approved respirator may be required.                                     |

### Operational Plan: Step-by-Step Handling Protocol

A systematic approach is crucial for minimizing exposure and ensuring safety during the handling of **2-(methylamino)-N-propylacetamide**.



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## References

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